

Cephalochromin extraction and purification methods

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Compound Focus: Cephalochromin

CAS No.: 25908-26-3

Cat. No.: S560021

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Cephalochromin: Chemical and Biological Profile

The following table summarizes the fundamental characteristics of **cephalochromin** as identified in the literature:

Property	Description
IUPAC Name	5,5',6,6',8,8'-Hexahydroxy-2,2'-dimethyl-2,2',3,3'-tetrahydro-4H,4'H-9,9'-bibenzo[g]chromene-4,4'-dione [1]
CAS Registry Number	25908-26-3 [1] [2] [3]
Molecular Formula	C ₂₈ H ₂₂ O ₁₀ [1] [2] [3]
Average Mass	518.474 g/mol [1]
Source	Fungus <i>Cosmospora vilior</i> (also found in literature as <i>Cosmopora vilior</i>) [4] [5]
Physical Description	Orange amorphous powder [2]

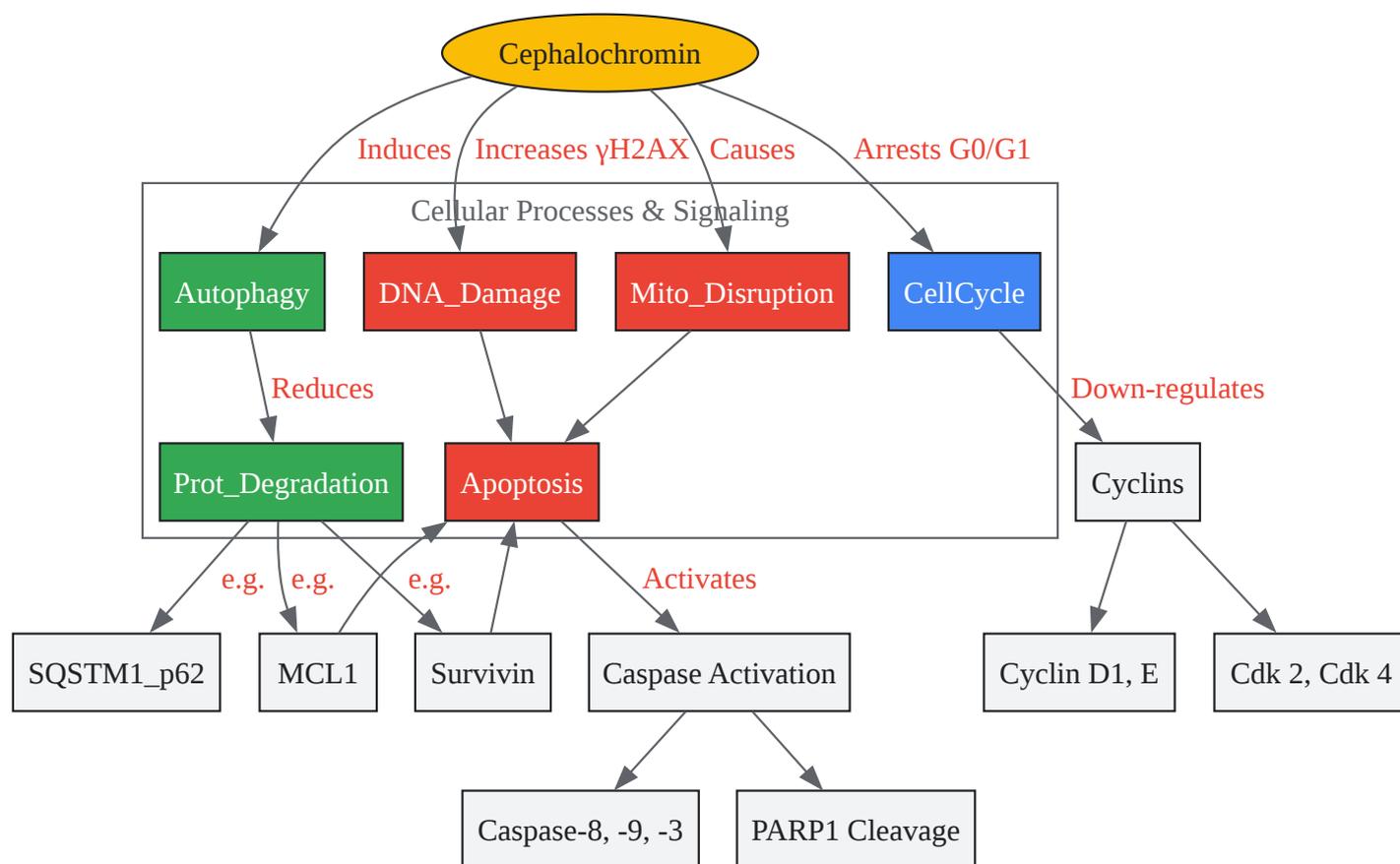
Documented Bioactivity and Mechanisms

Cephalochromin has shown promising antineoplastic activity across various cancer models. The quantitative data from recent studies is summarized below:

Table 1: Cytotoxic Activity of Cephalochromin in Various Cell Models

Cell Line / Model	Assay	Key Findings (IC ₅₀)	Citation
12 AML Cell Lines (e.g., HEL, HL-60, Kasumi-1, MOLM-13, etc.)	MTT assay (72 hours)	IC ₅₀ values ranged from 0.45 to >20 μM [4]	
Healthy Peripheral Blood Mononuclear Cells (PBMCs)	MTT assay (72 hours)	IC ₅₀ ranged from 3.7 to 8.8 μM , suggesting a potential therapeutic window [4]	
A549 Human Non-Small-Cell Lung Cancer Cells	Growth-inhibitory activity (48 hours)	IC ₅₀ of 2.8 μM [5]	

The molecular mechanisms underlying this activity involve multiple pathways, as illustrated in the following workflow:



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Based on the search results, the key documented mechanisms are:

- **Induction of Apoptosis:** **Cephalochromin** triggers programmed cell death through both intrinsic (mitochondrial) and extrinsic pathways. This is evidenced by the cleavage of PARP1, activation of caspases (-8, -9, and -3), and a progressive increase in the subG1 cell population [4] [5].
- **Mitochondrial Disruption:** Treatment leads to the loss of mitochondrial membrane potential and generation of reactive oxygen species (ROS), which drives apoptosis [5].
- **Cell Cycle Arrest:** In lung cancer models, **cephalochromin** causes arrest at the G0/G1 phase by down-regulating key cell cycle regulators like cyclin D1, cyclin E, Cdk2, and Cdk4 [5].
- **Autophagy Induction:** **Cephalochromin** is recognized as an autophagy inducer, shown by the triggering of the autophagic marker LC3 II and reduced levels of SQSTM1/p62 [4] [5].
- **DNA Damage:** Increased levels of γH2AX, a marker of DNA double-strand breaks, are observed upon treatment [4].

- **Synergy with Venetoclax:** A significant finding is its synergistic effect with the BCL-2 inhibitor venetoclax, overcoming resistance in AML cell models (e.g., OCI-AML3). This synergy is potentially mediated through the reduction of MCL-1 protein levels and the induction of autophagy [4].

Application Notes for Research

- **Potential in Overcoming Drug Resistance:** The synergy between **cephalochromin** and venetoclax is highly relevant for translational research, especially in treating AML patients with acquired resistance. Combining **cephalochromin** with established therapeutics could be a promising strategy [4].
- **Multi-Target Mechanism:** Its ability to simultaneously induce DNA damage, disrupt mitochondria, inhibit survival proteins (MCL-1, survivin), and induce autophagy suggests a multi-faceted mechanism that may be effective against heterogeneous tumors [4] [5].

Seeking Extraction Protocols

The search results confirm **cephalochromin**'s research potential but lack specific extraction and purification details. To proceed with laboratory work, you may find these approaches helpful:

- **Consult Specialized Literature:** Perform a deeper literature search using scientific databases with keywords like "Cosmospora vilior fermentation", "**cephalochromin** isolation", and "natural product purification from fungi".
- **Contact Suppliers:** Companies like BOC Sciences and Adipogen Life Sciences, which list **cephalochromin**, may provide technical data or purification guides [2].
- **Adapt General Methods:** While specific protocols are unavailable, general methods for extracting bioactive compounds from fungi (involving steps like fermentation, solvent extraction, and chromatographic purification) would be applicable [6].

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References

1. Cefalochromin | C28H22O10 [chemspider.com]

2. CAS#: 25908-26-3 cephalochromin [chemicalbook.com]
3. CAS # 25908-26-3, Cephalochromin : more information. [chemblink.com]
4. PB1826: cellular and molecular characterization of the antineoplastic... [pmc.ncbi.nlm.nih.gov]
5. induces G0/G1 cell cycle arrest and apoptosis in... Cephalochromin [hub.tmu.edu.tw]
6. of Bioactive Compounds from Medicinal... | IntechOpen Extraction [intechopen.com]

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